

2-Quinolinecarboxaldehyde CAS number and properties

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Compound of Interest

Compound Name: **2-Quinolinecarboxaldehyde**

Cat. No.: **B031650**

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An In-depth Technical Guide to **2-Quinolinecarboxaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Quinolinecarboxaldehyde** (CAS No. 5470-96-2), a versatile heterocyclic aldehyde. It serves as a crucial building block in the synthesis of a wide array of organic compounds, including pharmaceuticals, dyes, and fluorescent probes.^{[1][2]} This document details its chemical and physical properties, safety information, experimental protocols for its synthesis and purification, and its applications in research and development.

Core Properties and Safety Information

2-Quinolinecarboxaldehyde, also known as quinaldehyde, is a yellow to brown crystalline solid.^[1] Its structure, featuring a quinoline ring substituted with a carboxaldehyde group at the 2-position, makes it a valuable intermediate in organic synthesis.^{[1][2]}

Chemical and Physical Properties

The key physicochemical properties of **2-Quinolinecarboxaldehyde** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	5470-96-2	[1] [3]
Molecular Formula	C ₁₀ H ₇ NO	[1] [3]
Molecular Weight	157.17 g/mol	[3] [4]
Appearance	Orange to brown crystals or crystalline powder	[1]
Melting Point	70-72 °C	[5] [6]
Solubility	Insoluble in water	[5]
EINECS Number	226-804-3	[1] [3]

Safety and Handling

2-Quinolinecarboxaldehyde is classified as an irritant and requires careful handling in a laboratory setting.[\[4\]](#) Adherence to the following safety protocols is essential.

Hazard Class	GHS Classification	Source(s)
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[4]
Hazard Classifications	Skin Irritation (Category 2) Eye Irritation (Category 2) Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	[4]
Storage	Store in a cool, dry place. Air sensitive. Incompatible with strong oxidizing agents and strong bases.	[1][7]
Personal Protective Equipment (PPE)	Dust mask (type N95), eyeshields, gloves	[7]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **2-Quinolinecarboxaldehyde** are crucial for researchers. The following protocols are adapted from established procedures.

Synthesis via Reduction of Quinoline-2-Carboxylic Acid Ethyl Ester

A common method for synthesizing **2-Quinolinecarboxaldehyde** involves the reduction of an ester precursor.[\[8\]](#)

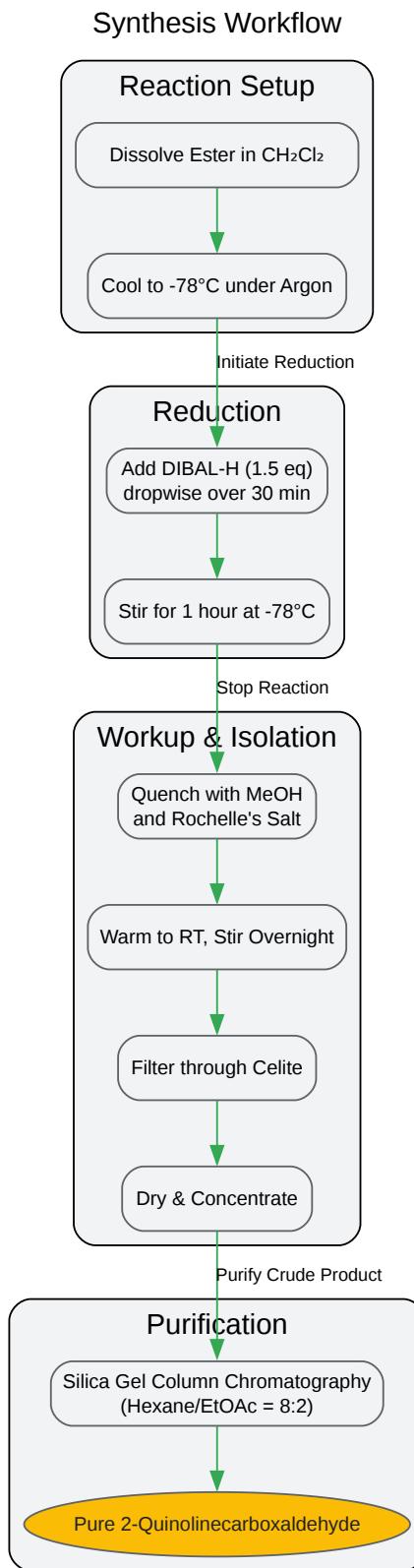
Materials:

- Quinoline-2-carboxylic acid ethyl ester
- Anhydrous Dichloromethane (CH_2Cl_2)
- Diisobutylaluminium hydride (DIBAL-H), 1M solution in toluene
- Methanol
- Rochelle's salt solution (potassium sodium tartrate)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Hexane
- Ethyl Acetate (AcOEt)
- Silica gel for column chromatography

Procedure:

- Dissolve quinoline-2-carboxylic acid ethyl ester (1.0 eq) in anhydrous CH_2Cl_2 .
- Cool the solution to -78 °C under an argon atmosphere.
- Add DIBAL-H solution (1.5 eq) dropwise over 30 minutes, maintaining the temperature at -78 °C.
- Stir the resulting solution at -78 °C for an additional hour.
- Quench the reaction by the successive dropwise addition of methanol, followed by Rochelle's salt solution.
- Allow the mixture to warm to room temperature and stir overnight.
- Filter the mixture through a pad of celite, washing with CH_2Cl_2 .
- Dry the combined organic filtrates over anhydrous Na_2SO_4 and concentrate under reduced pressure.

- Purify the crude residue by silica gel column chromatography using a hexane/ethyl acetate (8:2) eluent to yield **2-Quinolinecarboxaldehyde** as a yellowish solid.[8]



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Caption: Synthesis of **2-Quinolinecarboxaldehyde** via ester reduction.

Purification Methods

For further purification, two primary methods can be employed.

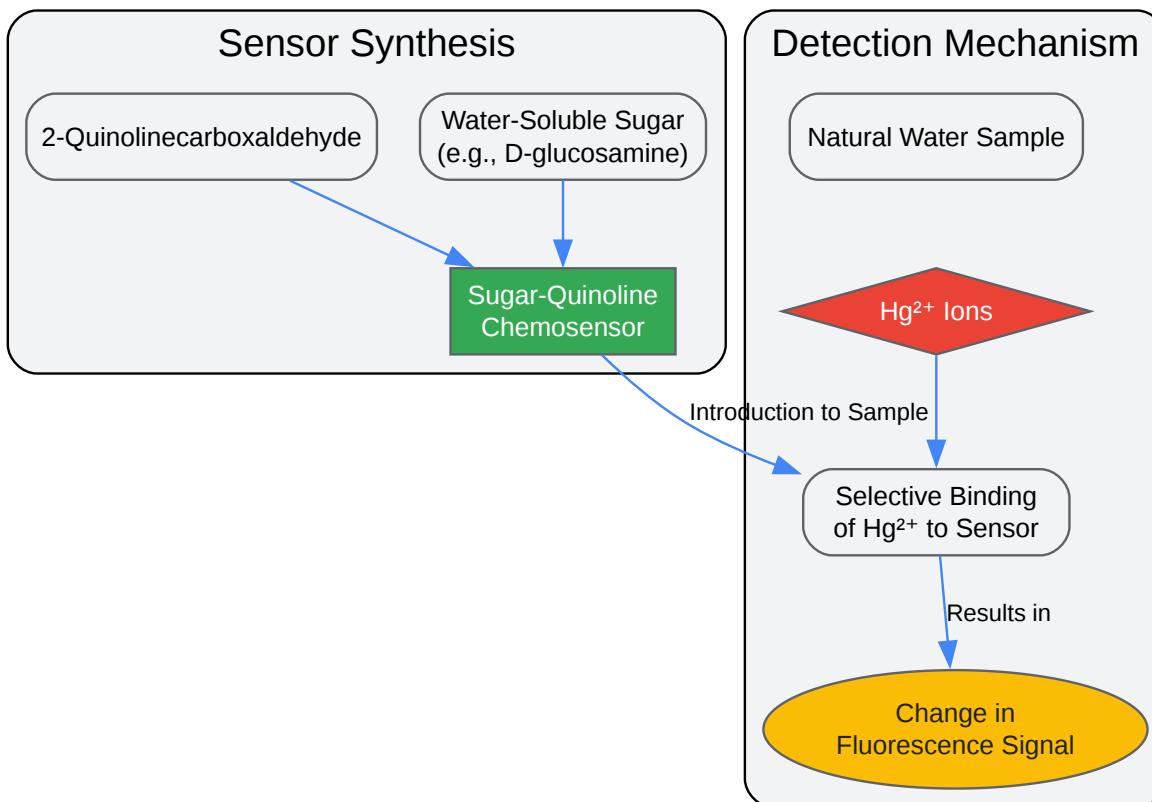
- Recrystallization: The compound can be recrystallized from water (H_2O). It is important to protect it from light during this process.[3][5]
- Steam Distillation: Steam distillation is another effective method for purifying **2-Quinolinecarboxaldehyde**.[3][5]

Applications in Research and Development

2-Quinolinecarboxaldehyde is a versatile reagent with numerous applications in medicinal chemistry, materials science, and analytical chemistry.

- Pharmaceutical Synthesis: It is a key intermediate in the creation of novel pharmaceutical agents, with research pointing towards potential antimicrobial and anticancer activities.[1][2]
- Fluorescent Sensors: The quinoline moiety possesses inherent fluorescence properties.[1] This has been exploited to develop chemosensors, such as a sugar-quinoline sensor designed for the selective detection of mercury ions (Hg^{2+}) in aqueous environments.[3][5][9][10]
- Organic Synthesis Building Block: It serves as a precursor in various organic reactions, including the preparation of imine-type ligands and 3-(2-quinolyl)-1-phenyl-2-propenone through tandem aldol-Michael reactions.[3][5][9]
- Coordination Chemistry: The aldehyde is used to synthesize ligands for metal complexes, which are investigated for their catalytic and material properties.[2]

Application as a Fluorescent Hg^{2+} Sensor



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